

solubility and stability of N'-(2-fluorophenyl)acetohydrazide

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Compound of Interest

Compound Name: N'-(2-fluorophenyl)acetohydrazide

CAS No.: 1552322-40-3

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An In-depth Technical Guide to the Solubility and Stability of **N'-(2-fluorophenyl)acetohydrazide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

N'-(2-fluorophenyl)acetohydrazide is a hydrazide derivative with potential applications in medicinal chemistry and materials science. A thorough understanding of its solubility and stability is paramount for its effective development, formulation, and application. This technical guide provides a comprehensive framework for characterizing the solubility and stability of **N'-(2-fluorophenyl)acetohydrazide**. It delves into the theoretical underpinnings of its physicochemical properties, offers detailed experimental protocols for both equilibrium and kinetic solubility determination, and presents a systematic approach to stability assessment through forced degradation studies. This guide is intended to be a valuable resource for researchers, enabling them to generate robust and reliable data to support the advancement of their research and development endeavors.

Introduction: The Significance of Solubility and Stability in Drug Development

In the realm of pharmaceutical sciences, the solubility and stability of a potential drug candidate are critical attributes that profoundly influence its journey from the laboratory to clinical application. Solubility dictates the bioavailability of a compound, affecting its absorption and distribution in the body. Stability, on the other hand, determines the shelf-life of a drug product and ensures its safety and efficacy over time. A comprehensive understanding of these properties is therefore not just a regulatory requirement but a fundamental necessity for successful drug development.^[1]

This guide focuses on **N'-(2-fluorophenyl)acetohydrazide**, a molecule of interest due to its structural features. The presence of the acetohydrazide group and the 2-fluorophenyl moiety bestows upon it specific chemical characteristics that warrant a detailed investigation of its solubility and stability profile. The insights gained from such studies are crucial for making informed decisions regarding formulation strategies, storage conditions, and analytical method development.

Physicochemical Properties of N'-(2-fluorophenyl)acetohydrazide: A Theoretical Perspective

While specific experimental data for **N'-(2-fluorophenyl)acetohydrazide** is not extensively available in public literature, we can infer its likely behavior based on the well-established principles of physical organic chemistry and the known properties of related compounds.

Structural Features and Their Influence on Solubility

The solubility of **N'-(2-fluorophenyl)acetohydrazide** is governed by a balance of hydrophilic and lipophilic characteristics.

- **The Hydrazide Moiety:** The acetohydrazide group ($-\text{NHNHC}(\text{O})\text{CH}_3$) is capable of forming hydrogen bonds with water and other polar solvents, contributing to its aqueous solubility.^[2]
^[3]

- The 2-Fluorophenyl Group: The aromatic ring is inherently lipophilic, which tends to decrease water solubility. The fluorine substituent at the ortho position introduces polarity and can participate in hydrogen bonding, potentially modulating the overall solubility. Fluorination has been observed to enhance the solubility of some organic small molecules.^[4]

The interplay of these structural elements suggests that **N'-(2-fluorophenyl)acetohydrazide** is likely to be a compound with moderate solubility in aqueous media and higher solubility in organic solvents.

Predicted Physicochemical Properties

Based on computational models and data from structurally similar compounds, we can estimate some of the key physicochemical properties of **N'-(2-fluorophenyl)acetohydrazide**. These predictions serve as a valuable starting point for experimental work.

Property	Predicted Value/Characteristic	Implication
Molecular Weight	~168.17 g/mol	Influences diffusion and transport properties.
logP (Octanol/Water)	~1.0 - 2.0	Indicates a balance between lipophilicity and hydrophilicity.
pKa	Acidic (Amide NH) and Basic (Terminal NH ₂)	The ionization state will be pH-dependent, affecting solubility.
Hydrogen Bond Donors	2	Ability to donate hydrogen bonds to solvent molecules.
Hydrogen Bond Acceptors	2 (O and F)	Ability to accept hydrogen bonds from solvent molecules.

Note: These are estimated values and should be experimentally verified.

Experimental Determination of Solubility

A robust determination of solubility requires well-defined experimental protocols. Both thermodynamic (equilibrium) and kinetic solubility assays are essential to fully characterize a

compound.

Thermodynamic Solubility

Thermodynamic solubility represents the true equilibrium concentration of a compound in a given solvent at a specific temperature and pressure. The shake-flask method is the gold standard for this determination.

Experimental Protocol: Shake-Flask Method

- **Preparation:** Add an excess amount of **N'-(2-fluorophenyl)acetohydrazide** to a series of vials containing different solvents of interest (e.g., water, phosphate-buffered saline at various pH values, ethanol, DMSO).
- **Equilibration:** Agitate the vials at a constant temperature (e.g., 25°C or 37°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Centrifuge or filter the samples to separate the undissolved solid from the saturated solution.
- **Quantification:** Analyze the concentration of the compound in the clear supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.^[5]

Kinetic Solubility

Kinetic solubility measures the concentration of a compound that remains in solution after being rapidly dissolved from a concentrated stock solution (typically in DMSO). This is often more relevant to early-stage drug discovery screening.

Experimental Protocol: Kinetic Solubility Assay

- **Stock Solution:** Prepare a high-concentration stock solution of **N'-(2-fluorophenyl)acetohydrazide** in DMSO (e.g., 10 mM).
- **Dilution:** Add a small aliquot of the DMSO stock solution to an aqueous buffer (e.g., PBS, pH 7.4) and mix vigorously.

- Incubation: Incubate the solution for a defined period (e.g., 1-2 hours) at room temperature.
- Precipitate Removal: Filter the solution to remove any precipitate that has formed.
- Quantification: Determine the concentration of the compound in the filtrate using a suitable analytical method.

Stability Assessment: A Forced Degradation Approach

Forced degradation studies, also known as stress testing, are essential for identifying the potential degradation pathways of a drug substance and for developing stability-indicating analytical methods.^{[1][6]} These studies involve subjecting the compound to conditions more severe than those it would encounter during storage.

Key Degradation Pathways for Hydrazides

The **N'-(2-fluorophenyl)acetohydrazide** molecule possesses functional groups that are susceptible to specific degradation pathways:

- Hydrolysis: The amide bond in the hydrazide moiety can be susceptible to cleavage under acidic or basic conditions, yielding 2-fluorophenylhydrazine and acetic acid. The stability of hydrazide-based compounds has been shown to increase as the pH approaches neutrality.^{[2][3]}
- Oxidation: The hydrazine group is prone to oxidation, which can lead to the formation of various degradation products.^{[7][8][9]}
- Photodegradation: Aromatic compounds can be susceptible to degradation upon exposure to light.
- Thermal Degradation: Elevated temperatures can induce decomposition of the molecule. The presence of the C-F bond may enhance thermal stability.^{[4][10][11]}

Experimental Design for Forced Degradation Studies

A systematic approach to forced degradation involves exposing the compound to a range of stress conditions.

Table 1: Recommended Conditions for Forced Degradation Studies

Stress Condition	Reagents and Conditions	Potential Degradation Pathway
Acid Hydrolysis	0.1 M HCl, 60°C, 24-48 hours	Hydrolysis of the amide bond.
Base Hydrolysis	0.1 M NaOH, 60°C, 24-48 hours	Hydrolysis of the amide bond.
Oxidative Degradation	3% H ₂ O ₂ , Room Temperature, 24 hours	Oxidation of the hydrazine moiety.
Thermal Degradation	Dry heat, 80-100°C, 48 hours	Thermal decomposition.
Photostability	Exposure to ICH Q1B compliant light source	Photolytic degradation.

Experimental Protocol: General Procedure for Forced Degradation

- **Sample Preparation:** Prepare solutions of **N'-(2-fluorophenyl)acetohydrazide** in a suitable solvent (e.g., a mixture of acetonitrile and water) at a known concentration.
- **Stress Application:** Expose the solutions to the conditions outlined in Table 1. Include a control sample stored under normal conditions.
- **Neutralization/Quenching:** After the specified time, neutralize the acidic and basic samples and quench the oxidative reaction if necessary.
- **Analysis:** Analyze all samples using a stability-indicating HPLC method. The method should be capable of separating the parent compound from all significant degradation products.^[12]

Development of a Stability-Indicating Analytical Method

A crucial component of stability testing is the use of a validated stability-indicating analytical method, typically HPLC.

HPLC Method Development

The goal is to achieve adequate separation of the parent peak from any degradation products and from impurities present in the sample.

Typical HPLC Parameters:

- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m).
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., phosphate buffer, pH 3.0) and an organic modifier (e.g., acetonitrile or methanol).
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength where **N'-(2-fluorophenyl)acetohydrazide** and its potential degradation products have significant absorbance.
- Column Temperature: 30°C.

Method Validation

The developed HPLC method must be validated according to ICH guidelines to ensure it is accurate, precise, specific, linear, and robust.

Data Interpretation and Reporting

Solubility Data

Solubility should be reported in standard units such as mg/mL or molarity. It is essential to specify the solvent system, temperature, and the type of solubility measured (thermodynamic or kinetic).

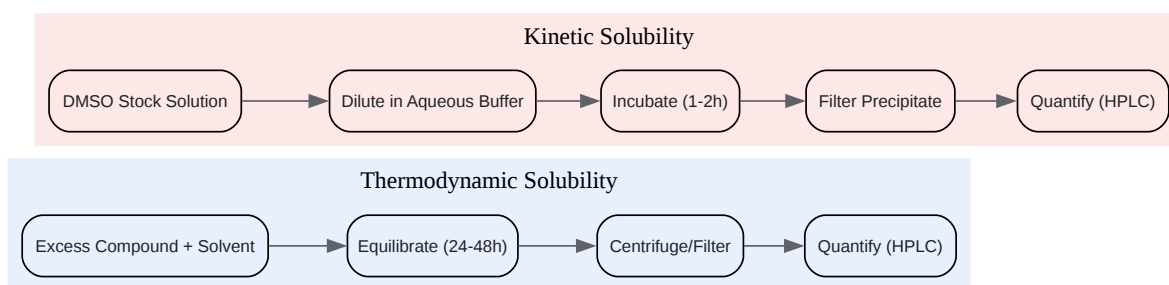
Stability Data

The results of the forced degradation studies should be presented in a clear and concise manner. This includes:

- The percentage of the parent compound remaining under each stress condition.
- The percentage of each major degradation product formed.
- A mass balance calculation to account for all the material.
- Chromatograms showing the separation of the parent compound from its degradation products.

Visualization of Workflows

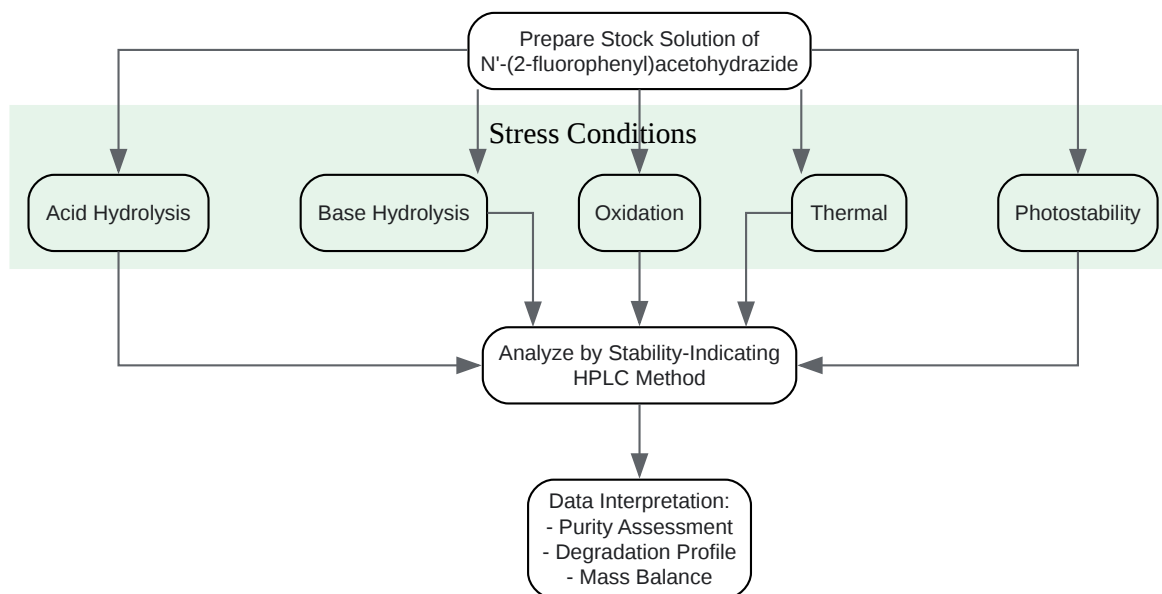
Workflow for Solubility Determination



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Caption: Workflow for Thermodynamic and Kinetic Solubility Determination.

Workflow for Forced Degradation Studies



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Caption: Workflow for Forced Degradation and Stability Analysis.

Conclusion

The solubility and stability of **N'-(2-fluorophenyl)acetohydrazide** are fundamental properties that must be thoroughly investigated to support its development for any potential application. This technical guide has provided a comprehensive overview of the theoretical considerations and practical experimental workflows for the characterization of these critical attributes. By following the detailed protocols for solubility determination and forced degradation studies, researchers can generate high-quality data to guide formulation development, establish appropriate storage conditions, and ensure the overall quality, safety, and efficacy of this promising compound.

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